

# An In-depth Technical Guide on Methyl Dimethoxyacetate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Methyl dimethoxyacetate*

Cat. No.: *B151051*

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## Introduction

**Methyl dimethoxyacetate** is a carboxylic acid ester and an acetal.<sup>[1]</sup> It is a versatile reagent in organic synthesis, finding applications as a solvent and a building block in the preparation of more complex molecules.<sup>[1]</sup> This document provides a comprehensive overview of its chemical and physical properties, structural information, and its role in synthetic chemistry.

## Chemical and Physical Properties

**Methyl dimethoxyacetate** is a clear, colorless to very slightly yellow liquid at room temperature.<sup>[1][2]</sup> It possesses a mild, ester-like odor.<sup>[1]</sup> The compound is stable under normal conditions but is moisture sensitive and flammable.<sup>[1]</sup> It is miscible with common organic solvents like ethanol, acetone, and diethyl ether, and shows moderate solubility in water.<sup>[1]</sup>

## Quantitative Data

The key physical and chemical properties of **methyl dimethoxyacetate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	134.13 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	89-91-8	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Clear colorless to very slightly yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.096 g/mL at 25 °C	<a href="#">[5]</a>
Boiling Point	140-142 °C at normal pressure	<a href="#">[1]</a>
67 °C at 18 mmHg	<a href="#">[5]</a>	
61 °C at 2399.80 Pa	<a href="#">[2]</a>	
Melting Point	51.5 °C	<a href="#">[2]</a>
Flash Point	67 °C (closed cup)	
Refractive Index	n <sub>20/D</sub> 1.405	<a href="#">[5]</a>
Solubility	Soluble in water	<a href="#">[1]</a>
Miscible with common organic solvents	<a href="#">[1]</a>	

## Chemical Structure

The structural identifiers for **methyl dimethoxyacetate** are provided in the table below. These are crucial for unambiguous identification in chemical databases and literature.

Identifier	Value	Reference
IUPAC Name	methyl 2,2-dimethoxyacetate	<a href="#">[3]</a> <a href="#">[6]</a>
Synonyms	Methyl 2,2-dimethoxyacetate, Dimethoxyacetic acid methyl ester, Glyoxylic acid methyl ester dimethyl acetal	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
SMILES String	COC(OC)C(=O)OC	<a href="#">[5]</a> <a href="#">[8]</a>
InChI Key	NZTCVGHPDWAALP- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>
InChI	InChI=1S/C5H10O4/c1-7- 4(6)5(8-2)9-3/h5H,1-3H3	<a href="#">[1]</a> <a href="#">[3]</a>

## Molecular Structure Diagram

The following diagram illustrates the two-dimensional chemical structure of **methyl dimethoxyacetate**.

Caption: 2D structure of **methyl dimethoxyacetate**.

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **methyl dimethoxyacetate** was not found in the surveyed literature, its synthesis would likely follow standard esterification and acetalization procedures. A plausible synthetic route could involve the reaction of methyl glyoxylate with methanol in the presence of an acid catalyst to form the dimethyl acetal.

**Methyl dimethoxyacetate** is utilized as a reagent in various organic reactions. For instance, it has been used in the Claisen acylation of active hydrogen compounds, in the preparation of 3,9-disubstituted 2,4,8,10-tetraoxaspiro[5.5]undecane, as a lithium enolate precursor, and as an acylating reagent for cycloalkanone enolates and amino alcohols.[\[4\]](#)

An example of a workflow where a related dimethoxy compound is used in a synthesis is the preparation of Methyl 2-(6-methoxy-1H-indol-3-yl)acetate from 4-methoxyphenylhydrazine hydrochloride and methyl 4,4-dimethoxybutanoate.[\[9\]](#)

# General Experimental Workflow for a Reaction Involving an Acetal

The following diagram illustrates a general workflow for a chemical synthesis that might involve a reagent like **methyl dimethoxyacetate**.



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Caption: A generalized workflow for an organic synthesis.

## Safety and Handling

**Methyl dimethoxyacetate** is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from sources of ignition.<sup>[1]</sup> It is recommended to use personal protective equipment such as safety goggles, gloves, and a lab coat. The compound should be stored in a tightly closed container in a cool, dry place.<sup>[2]</sup> It is sensitive to moisture.<sup>[1]</sup> Based on animal studies, it exhibits low to moderate acute toxicity, and exposure may cause irritation to the eyes, skin, and respiratory tract.<sup>[1]</sup>

## Conclusion

This technical guide provides a summary of the key chemical properties and structural details of **methyl dimethoxyacetate**. The tabulated data offers a quick reference for researchers, and the structural information ensures accurate identification. While a specific synthesis protocol is not detailed, its role as a reagent in organic synthesis is highlighted, along with a general experimental workflow. Adherence to proper safety and handling procedures is essential when working with this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Methyl Dimethoxyacetate: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151051#methyl-dimethoxyacetate-chemical-properties-and-structure>]

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